

Personal protective equipment for handling AK-2292

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Compound of Interest

Compound Name: AK-2292

Cat. No.: B14089011

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Essential Safety and Handling Guide for AK-2292

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AK-2292**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent and selective STAT5 PROTAC degrader.

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **AK-2292** is not publicly available, the following PPE recommendations are based on general safety protocols for handling potent, research-grade chemical compounds of unknown toxicity.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before use. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. Use of a face shield is recommended when handling larger quantities or if there is a splash hazard.
Body Protection	Laboratory coat	A fully buttoned lab coat is required. Consider a chemically resistant apron for additional protection when handling significant quantities.
Respiratory Protection	Fume hood or ventilated enclosure	All handling of solid AK-2292 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: Safe Handling and Storage

Strict adherence to the following operational procedures is mandatory to minimize exposure and ensure the integrity of the compound.

Storage:

- Short-term (up to 2 years): Store the solid powder at 4°C.
- Long-term (up to 3 years): Store the solid powder at -20°C.
- In solvent: Store solutions at -80°C for up to 6 months and at -20°C for up to 1 month.

- Keep the container tightly sealed in a dry and well-ventilated place.

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within a certified chemical fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing: If weighing the solid form, do so within the fume hood. Use a dedicated, clean spatula and weighing vessel.
- Dissolving: When preparing solutions, slowly add the solvent to the solid **AK-2292** to avoid splashing.
- Spill Management:
 - Minor Spills: In case of a small spill, decontaminate the area with a suitable laboratory disinfectant. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Major Spills: Evacuate the area and follow the institution's emergency procedures for chemical spills.

Disposal Plan

All waste containing **AK-2292** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials, including used gloves, bench paper, and weighing boats, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **AK-2292** in a labeled, sealed, and chemically compatible hazardous waste container. Do not mix with other waste streams unless compatibility is known.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **AK-2292**.

Property	Value
Molecular Formula	C ₅₂ H ₅₄ F ₂ N ₇ O ₁₀ PS ₂
Molecular Weight	1070.13 g/mol
CAS Number	2984506-77-4
Appearance	Off-white to light yellow solid powder
Purity	98.93%
DC ₅₀	0.10 µM
IC ₅₀ (Cell Growth Inhibition)	SKNO1: 0.36 µM, MV4;11: 0.35 µM, Kasumi-3: 0.18 µM[1]
Plasma Half-life (in vivo)	1.9 hours

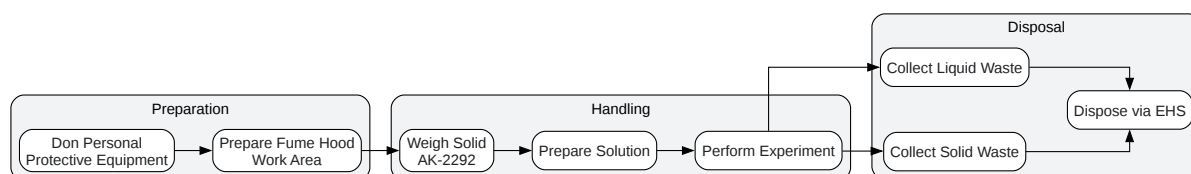
Experimental Protocol: In Vitro Cell Growth Inhibition Assay

This protocol outlines the methodology used to determine the IC₅₀ values of **AK-2292** on different cell lines.[1]

- **Cell Culture:** Culture SKNO1, MV4;11, and Kasumi-3 cells in their respective appropriate growth media and conditions.
- **Cell Seeding:** Plate the cells in 96-well plates at a suitable density and allow them to adhere or stabilize overnight.
- **Compound Preparation:** Prepare a stock solution of **AK-2292** in a suitable solvent (e.g., DMSO). Perform serial dilutions to achieve the desired final concentrations (e.g., ranging from 0.0015 µM to 15 µM).

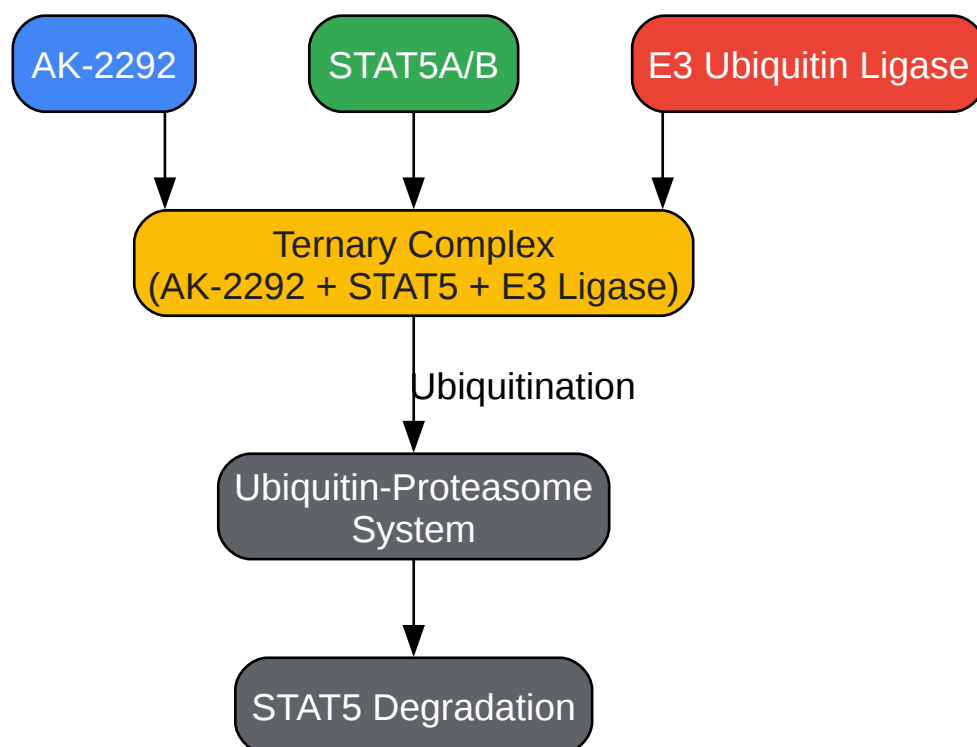
- Treatment: Treat the cells with the various concentrations of **AK-2292**. Include a vehicle control (solvent only).
- Incubation: Incubate the treated cells for 4 days.
- Viability Assay: After the incubation period, assess cell viability using a standard method such as the MTT or CellTiter-Glo assay.
- Data Analysis: Calculate the percentage of cell growth inhibition for each concentration relative to the vehicle control. Determine the IC₅₀ value by fitting the data to a dose-response curve.

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for the safe handling and disposal of **AK-2292**.



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Caption: Simplified signaling pathway of **AK-2292**-induced STAT5 degradation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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